

An In-depth Technical Guide to 2-Chlorophenyl Acetate

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Compound of Interest

Compound Name: 2-Chlorophenyl acetate

Cat. No.: B016316

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Chlorophenyl acetate** (CAS 4525-75-1), a significant organic compound. The document details its chemical and physical properties, experimental protocols for its synthesis and analysis, and its role as a chemical intermediate.

Core Compound Properties

2-Chlorophenyl acetate, also known as acetic acid 2-chlorophenyl ester or o-acetoxychlorobenzene, is an aromatic ester.^{[1][2]} It is characterized by an acetate group attached to a 2-chlorophenyl ring.^[1] The presence of the chlorine atom on the phenyl ring influences its chemical reactivity.^[1] Under normal conditions, it exists as a colorless to pale yellow liquid.^[1]

Table 1: Chemical and Physical Data for **2-Chlorophenyl Acetate**

Property	Value	Reference(s)
Molecular Weight	170.59 g/mol	[2]
Molecular Formula	C ₈ H ₇ ClO ₂	[1][2][3]
CAS Registry Number	4525-75-1	[2]
Appearance	Colorless to light yellow clear liquid	[1]
Purity (typical)	>98.0% (by GC)	
IUPAC Name	(2-chlorophenyl) acetate	[4]
Synonyms	Acetic Acid 2-Chlorophenyl Ester, o-Chlorophenyl acetate, 1-Acetoxy-2-chlorobenzene	[1][2]
Solubility	Limited solubility in water, moderate solubility in organic solvents	[1]
Storage Temperature	Room temperature, recommended <15°C in a cool, dark place	

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **2-Chlorophenyl acetate** are crucial for research and development applications.

The synthesis of **2-Chlorophenyl acetate** is achieved through the acetylation of 2-chlorophenol. This process involves the reaction of 2-chlorophenol with acetic anhydride in an alkaline medium to form the ester.

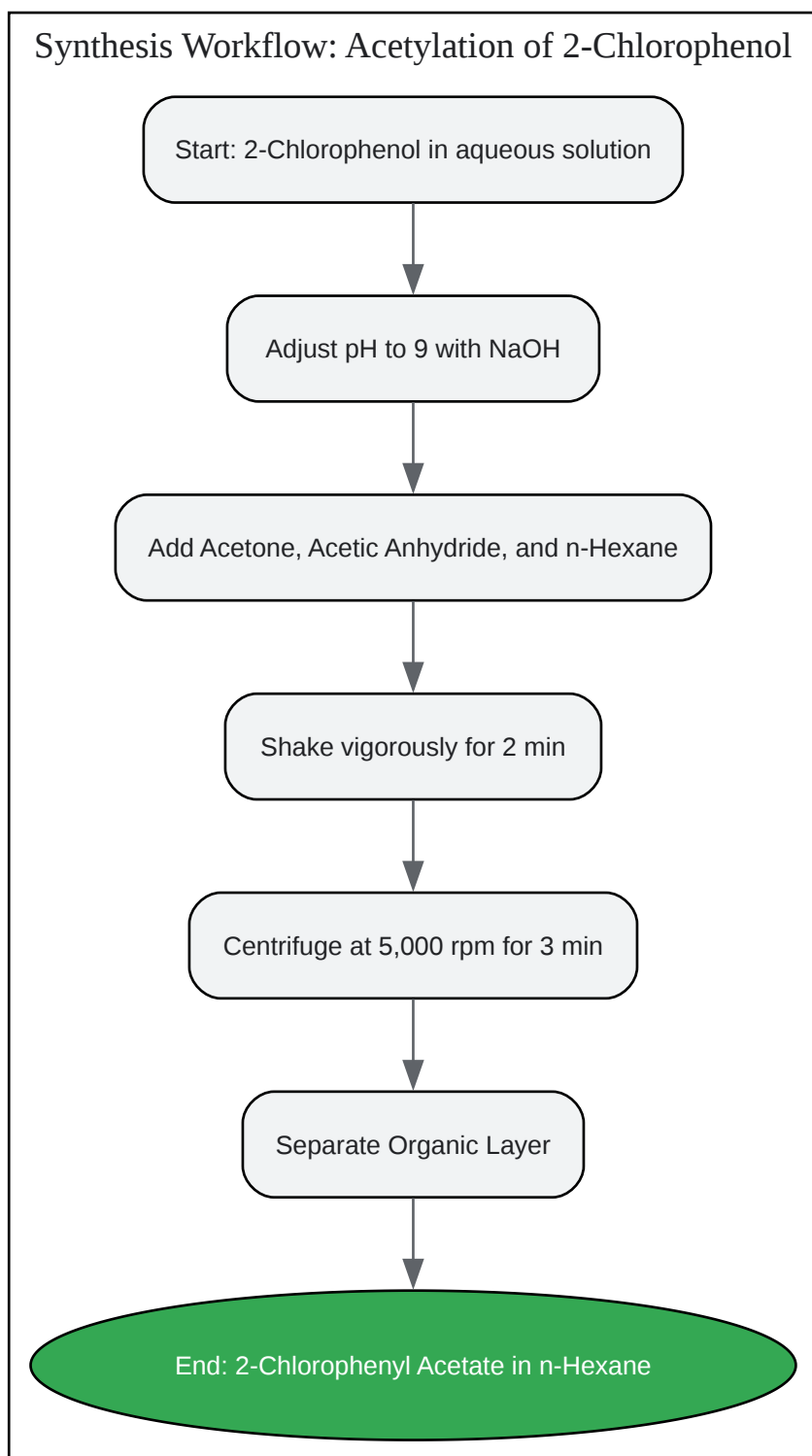
Materials:

- 2-Chlorophenol (2-CP)
- Acetic anhydride

- Sodium hydroxide (NaOH) solution
- Acetone
- n-Hexane
- Deionized distilled water
- 10-mL screw-cap round-bottom test tubes
- Centrifuge

Procedure:[5][6]

- Sample Preparation: Prepare a 5 mL aqueous solution of 2-chlorophenol.
- pH Adjustment: Adjust the acidity of the solution to a pH of 9 by adding NaOH solution. An alkaline pH is necessary to form the phenolate ion, which initiates the acetylation reaction.[5][6]
- Reagent Addition: Add 0.5 mL of acetone, 100 μ L of acetic anhydride in excess, and 0.5 mL of n-hexane to the test tube. The excess acetic anhydride ensures a high yield of the esterification.[5][6]
- Reaction: Shake the resulting solution vigorously for 2 minutes. A reaction time of 5 minutes is generally sufficient for the completion of the acetylation process.[5]
- Phase Separation: Centrifuge the mixture for 3 minutes at 5,000 rpm to separate the organic and aqueous layers. The acetylated product, **2-Chlorophenyl acetate**, will be in the n-hexane (organic) layer.
- Product Collection: Carefully withdraw the organic layer using a micro-syringe for subsequent analysis or purification.



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Caption: Workflow for the synthesis of **2-Chlorophenyl acetate**.

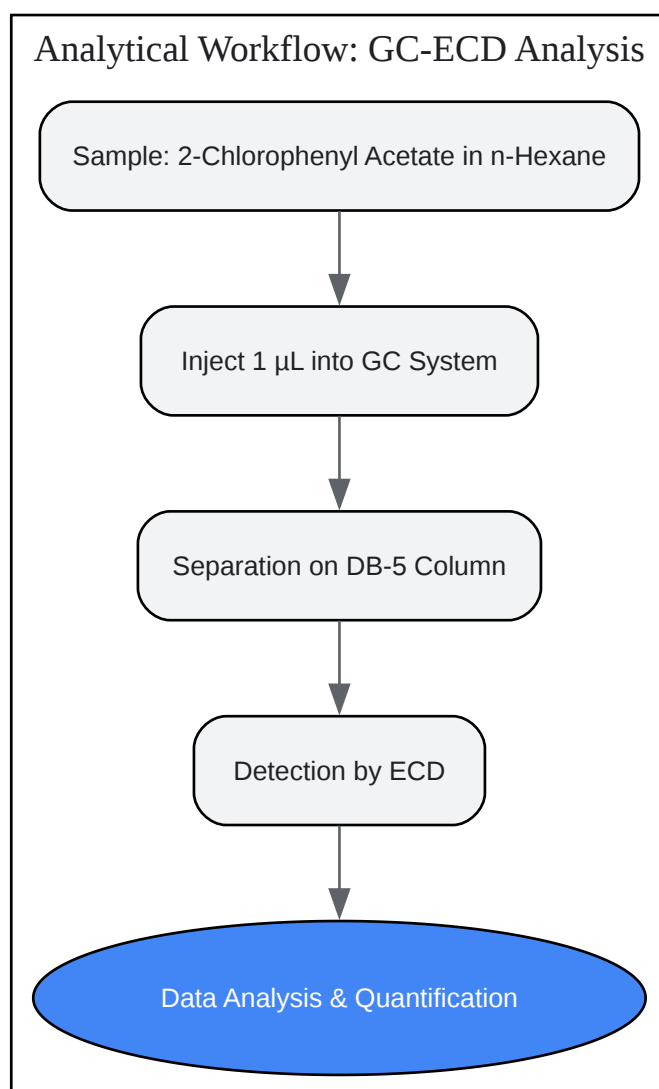
The determination and purity analysis of **2-Chlorophenyl acetate** can be performed using gas chromatography with an electron-capture detector (GC-ECD). The acetylation of chlorophenols reduces their polarity and increases volatility, making them suitable for GC analysis.^{[5][6]}

Instrumentation:

- Gas Chromatograph (e.g., Agilent Technologies 7890A GC-system)
- Electron-Capture Detector (ECD)
- Separating Column (e.g., J&W Scientific DB-5, 60 m i.d. × 0.32 mm × 1 µm film)

Procedure:^{[5][6]}

- Sample Preparation: Prepare the **2-Chlorophenyl acetate** sample in n-hexane as described in the synthesis protocol.
- Injection: Withdraw a 1 µL portion of the organic layer containing the analyte.
- GC Analysis: Inject the sample directly into the GC-ECD system.
- Data Acquisition: Run the analysis under optimized GC conditions (temperature program, carrier gas flow rate, etc.) to separate the components.
- Detection: The ECD will detect the electron-capturing **2-Chlorophenyl acetate**, providing high sensitivity.
- Quantification: Compare the peak area of the analyte to that of a known standard to determine its concentration and purity.



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Caption: Workflow for the analysis of **2-Chlorophenyl acetate**.

Applications in Research and Drug Development

While numerous chloro-containing molecules are utilized in drug discovery, information on the specific biological activities or direct signaling pathway interactions of **2-Chlorophenyl acetate** is not prominent in available scientific literature. Its primary role appears to be that of a chemical intermediate or a building block in organic synthesis.^{[1][7]}

Derivatives synthesized from related structures, such as 2-(2-Chlorophenyl)acetohydrazide, have been investigated for a range of biological activities, including antimicrobial, anti-

inflammatory, and anticancer properties.[8][9][10][11] However, these activities are associated with more complex hydrazide-hydrazone derivatives and not with the simple acetate ester itself. Therefore, **2-Chlorophenyl acetate** serves as a foundational reagent rather than a direct therapeutic agent.

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